

# 4-Bromoquinolin-7-ol CAS number and molecular formula

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## Compound of Interest

Compound Name: 4-Bromoquinolin-7-ol

Cat. No.: B070503

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## Technical Guide: 4-Bromoquinolin-7-ol

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a concise summary of the available technical information for the chemical compound **4-Bromoquinolin-7-ol**.

## Core Compound Information

**4-Bromoquinolin-7-ol**, also known as 4-Bromo-7-hydroxyquinoline, is a halogenated derivative of the quinoline scaffold. The structural and basic chemical information for this compound is summarized below.

Property	Value	Source
CAS Number	181950-60-7	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>6</sub> BrNO	<a href="#">[1]</a>
Molecular Weight	224.05 g/mol	<a href="#">[1]</a>

## Data Availability

A comprehensive search of publicly available scientific literature and chemical databases reveals limited in-depth technical data for **4-Bromoquinolin-7-ol**. While the fundamental

identification details such as the CAS number and molecular formula are established, detailed experimental protocols, quantitative analytical data, and descriptions of its role in biological signaling pathways are not readily available at the time of this report.

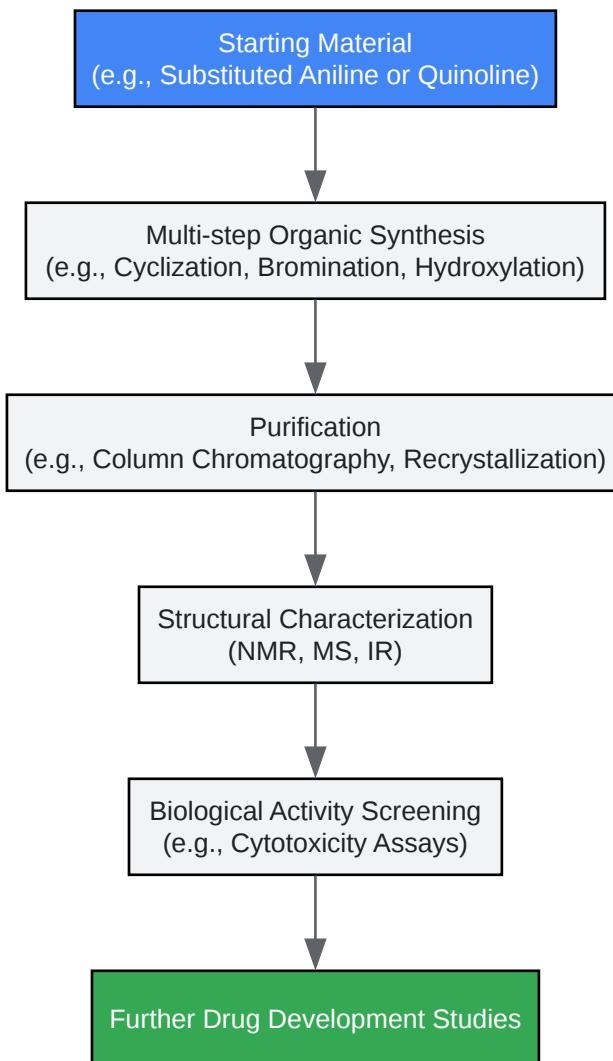
## Experimental Protocols and Further Research

Detailed experimental protocols for the synthesis, purification, and analytical characterization of **4-Bromoquinolin-7-ol** are not extensively documented in the accessible literature. Similarly, there is a lack of published studies detailing its biological activity, mechanism of action, or its use in drug development and research applications.

For researchers interested in this specific molecule, this presents an opportunity for novel investigation. The synthesis would likely involve a multi-step process starting from a suitable aniline or quinoline precursor, followed by bromination and hydroxylation at the appropriate positions. Subsequent characterization would require standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm the structure and purity.

## Logical Relationship for Further Investigation

For researchers wishing to pursue the study of this compound, a potential logical workflow for its synthesis and characterization is outlined below.



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Caption: A generalized workflow for the synthesis and investigation of **4-Bromoquinolin-7-ol**.

## Conclusion

While **4-Bromoquinolin-7-ol** is a chemically defined entity, it remains a largely unexplored molecule in the scientific literature. This guide summarizes the currently available information and highlights the need for further research to elucidate its chemical properties, synthetic routes, and potential biological activities. The lack of extensive data presents a clear opportunity for original research in the fields of medicinal chemistry and drug discovery.

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## References

- 1. SDS of 4-Bromo-7-hydroxyquinoline, Safety Data Sheets, CAS 181950-60-7 - chemBlink [www.chemblink.com]
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